

Morpholino(4-nitrophenyl)methanone stability and storage optimization

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Compound of Interest

Compound Name:	Morpholino(4-nitrophenyl)methanone
Cat. No.:	B1267317

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Technical Support Center: Morpholino(4-nitrophenyl)methanone

Disclaimer: The following stability and storage optimization guidelines for **Morpholino(4-nitrophenyl)methanone** are based on general chemical principles and data from structurally related compounds. Specific stability data for this compound is not readily available in the public domain. It is strongly recommended that users perform their own stability studies to determine the optimal conditions for their specific applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Morpholino(4-nitrophenyl)methanone**?

A1: For long-term storage, solid **Morpholino(4-nitrophenyl)methanone** should be stored in a tightly sealed container, protected from light and moisture. Recommended conditions are in a desiccator at 2-8°C. For short-term storage, room temperature (20-25°C) in a dry, dark place is generally acceptable.

Q2: How should I store solutions of **Morpholino(4-nitrophenyl)methanone**?

A2: Solutions are generally less stable than the solid compound. It is advisable to prepare solutions fresh for each experiment. If storage is necessary, aliquot the solution into tightly sealed vials and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles. The choice of solvent can also impact stability; aprotic solvents like DMSO or DMF are often preferred over aqueous solutions for long-term storage.

Q3: What are the likely degradation pathways for **Morpholino(4-nitrophenyl)methanone**?

A3: Based on its chemical structure, the two most probable degradation pathways are:

- Hydrolysis: The amide bond is susceptible to cleavage by hydrolysis, especially in the presence of strong acids or bases, yielding morpholine and 4-nitrobenzoic acid.
- Reduction: The nitro group on the phenyl ring can be reduced to an amino group, forming (4-aminophenyl)(morpholino)methanone. This can be initiated by reducing agents or certain light conditions.

Q4: What are the visible signs of degradation?

A4: Degradation may not always be visible. However, you might observe a color change in the solid compound (e.g., from off-white/yellow to brown) or in solution. Precipitation or the appearance of cloudiness in a solution that was previously clear can also indicate degradation or insolubility of degradation products. The most reliable way to detect degradation is through analytical techniques like HPLC, LC-MS, or NMR.

Q5: How does pH affect the stability of **Morpholino(4-nitrophenyl)methanone** in aqueous solutions?

A5: The amide bond in the molecule is prone to hydrolysis at both acidic and basic pH. The rate of hydrolysis is generally lowest at a near-neutral pH (around 6-8). Therefore, for experiments in aqueous buffers, it is recommended to use a buffer in this pH range and to use the solution as quickly as possible.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent or poor results in biological assays.	Compound degradation leading to lower effective concentration or interference from degradation products.	<ul style="list-style-type: none">- Prepare fresh stock solutions from solid material.- Perform a quick purity check of the solid material and the solution using HPLC or LC-MS.- Optimize solution storage conditions (e.g., lower temperature, protection from light).
Precipitate forms in a stored solution.	The compound or its degradation products may have limited solubility under the storage conditions.	<ul style="list-style-type: none">- Try a different solvent or a lower concentration.- If using aqueous buffers, ensure the pH is optimal for solubility and stability.- Before use, gently warm the solution and vortex to try and redissolve the precipitate. If it persists, the solution should be discarded.
The solid compound has changed color.	This may indicate degradation due to improper storage (exposure to light, moisture, or heat).	<ul style="list-style-type: none">- It is recommended to discard the discolored compound and use a fresh batch.- If a fresh batch is not available, the purity of the discolored material should be thoroughly assessed before use.

Stability Data Summary

As specific quantitative stability data for **Morpholino(4-nitrophenyl)methanone** is not publicly available, the following table is provided as a template for researchers to record their own findings from stability studies.

Storage Condition	Time Point	Purity (%) by HPLC	% Degradation	Observations
Solid, 2-8°C, Dark, Dry	0 months	0		
	6 months			
	12 months			
Solution in DMSO, -20°C	0 days	0		
	7 days			
	30 days			
Solution in PBS (pH 7.4), 4°C	0 hours	0		
	24 hours			
	48 hours			

Experimental Protocols

Protocol 1: Forced Degradation Study

This study is designed to identify potential degradation products and degradation pathways under stress conditions.

- Preparation of Stock Solution: Prepare a stock solution of **Morpholino(4-nitrophenyl)methanone** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1M NaOH. Incubate at 60°C for 24 hours.

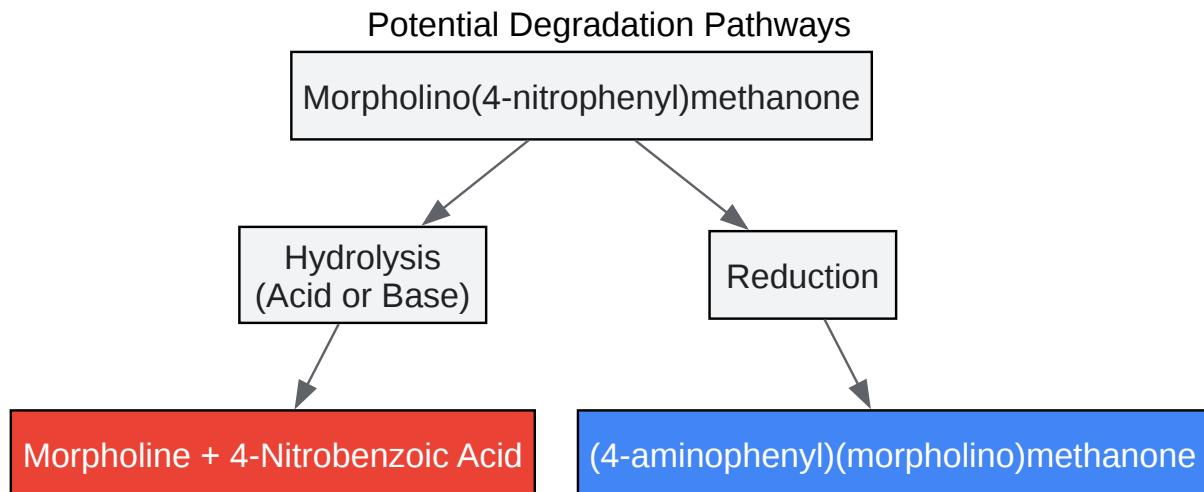
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Incubate at room temperature for 24 hours, protected from light.
- Thermal Degradation: Place a sample of the solid compound in an oven at 80°C for 48 hours. Also, incubate 1 mL of the stock solution at 60°C for 24 hours.
- Photolytic Degradation: Expose a sample of the solid compound and 1 mL of the stock solution to a calibrated light source (e.g., ICH option 1 or 2) for a specified duration.
- Sample Analysis: After the incubation period, neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration and analyze by a stability-indicating HPLC or LC-MS method to identify and quantify any degradation products.

Protocol 2: Long-Term Stability Study

This study evaluates the stability of the compound under recommended storage conditions.

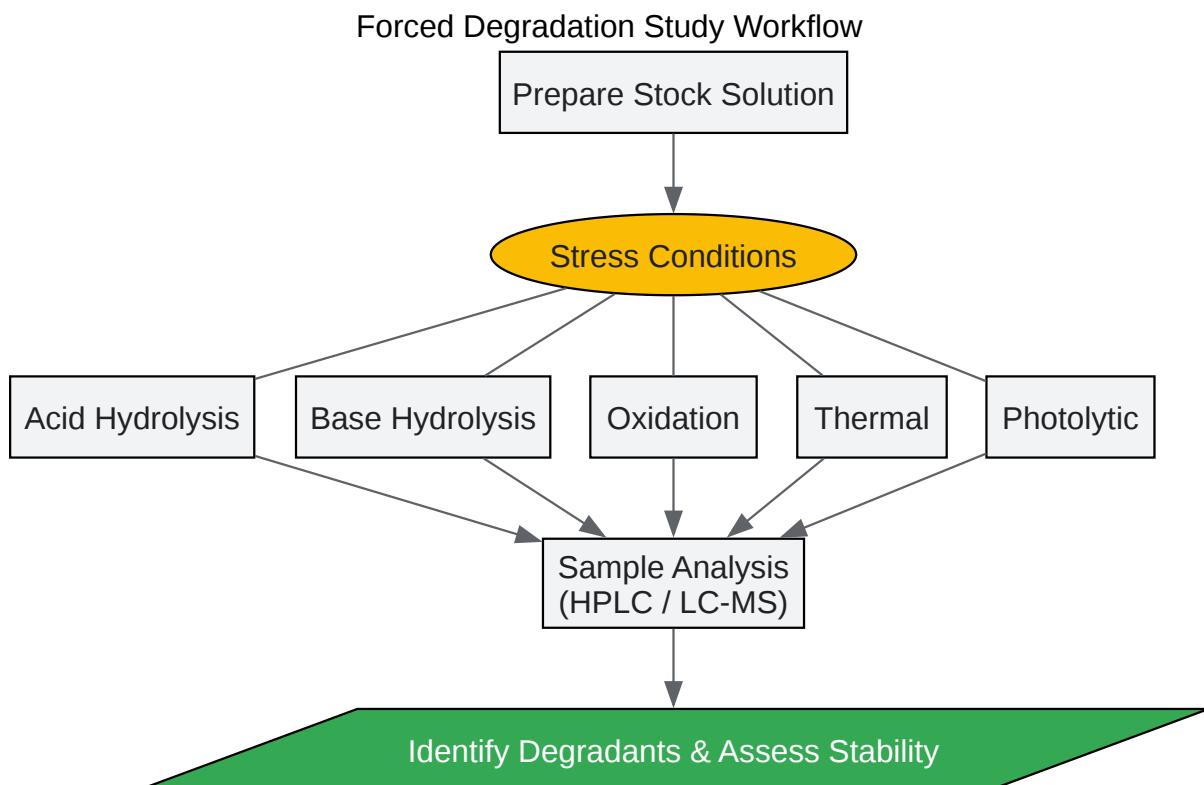
- Sample Preparation: Dispense accurately weighed amounts of solid **Morpholino(4-nitrophenyl)methanone** into several vials. Prepare multiple aliquots of a stock solution (e.g., in DMSO) in separate vials.
- Storage: Store the vials under the desired long-term conditions (e.g., 2-8°C for solid, -20°C for solution), protected from light and moisture.
- Time Points: Designate specific time points for analysis (e.g., 0, 3, 6, 9, 12, 18, and 24 months).
- Analysis: At each time point, retrieve one vial of the solid and one of the solution. Analyze the purity and concentration using a validated HPLC method. For the solid, prepare a fresh solution for analysis.
- Data Evaluation: Plot the purity or concentration of **Morpholino(4-nitrophenyl)methanone** against time to determine the shelf-life under the tested conditions.

Visualizations



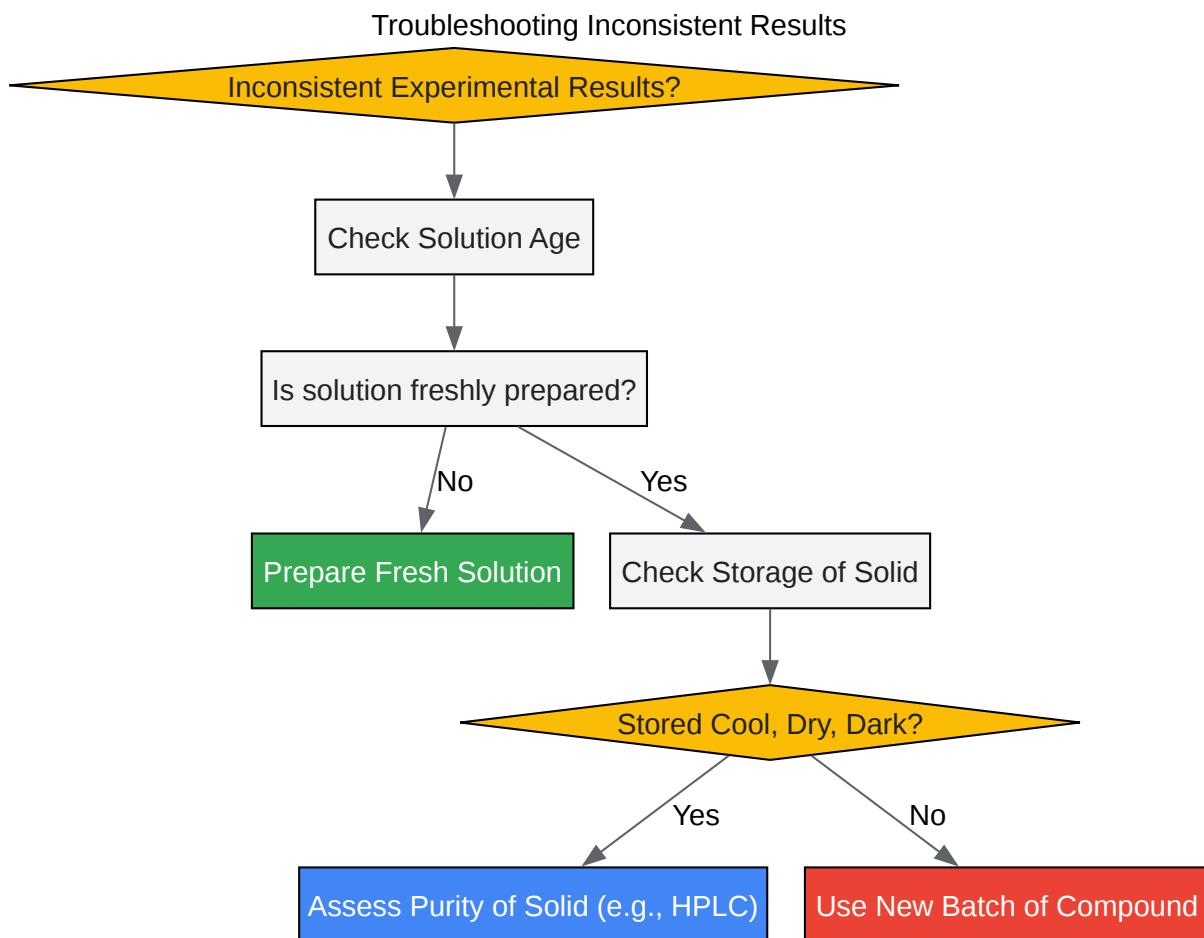
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Caption: Potential degradation pathways for **Morpholino(4-nitrophenyl)methanone**.



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Caption: Workflow for a forced degradation study.

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Caption: A decision tree for troubleshooting inconsistent experimental results.

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